

Personal protective equipment for handling 7-Bromo-1H-indole-2-carboxylic acid

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Compound of Interest

Compound Name: 7-Bromo-1H-indole-2-carboxylic acid

Cat. No.: B105360

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Essential Safety and Handling Guide for 7-Bromo-1H-indole-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **7-Bromo-1H-indole-2-carboxylic acid**. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

7-Bromo-1H-indole-2-carboxylic acid should be handled as a hazardous substance. Primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation if inhaled. [1][2][3] A comprehensive PPE strategy is mandatory to minimize exposure.

Quantitative Hazard Data	Value	Source
Melting Point	238-243°C	[2]
Boiling Point (Predicted)	470.9 ± 25.0 °C	[2]
Flash Point (Predicted)	238.6 ± 23.2 °C	[2]

| Required Personal Protective Equipment (PPE) | | :--- | :--- | | Eye and Face Protection | Chemical splash-resistant safety glasses or goggles with side protection are required. A face shield may be appropriate for procedures with a high risk of splashing.[1][4] | | Hand Protection | Chemical-resistant gloves (e.g., nitrile) are mandatory. Double gloving is recommended.[1][4] | | Respiratory Protection | Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid dust inhalation.[1][4] If a fume hood is not available or for larger spills, a NIOSH/MSHA approved respirator is necessary.[4][5] | | Body Protection | A laboratory coat, long-sleeved shirt, and long pants must be worn to cover all exposed skin.[1][4] | | Foot Protection | Closed-toe shoes are required.[1] |

Operational Plan: Handling and Storage

Proper handling and storage are crucial to prevent accidental exposure and maintain the chemical's integrity.

Step-by-Step Handling Procedure:

- Preparation: Ensure an eyewash station and safety shower are readily accessible before handling.[4] All work should be performed in a well-ventilated area, ideally within a chemical fume hood.[1][4]
- Donning PPE: Put on all required PPE as detailed in the table above.
- Dispensing: This compound is a solid. Care must be taken to avoid the generation of dust.[4] Avoid breathing any dust or fumes.[1]
- After Handling: Thoroughly wash hands and any exposed skin after handling.[1] Do not eat, drink, or smoke in the handling area.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents and bases.[6]

Disposal Plan

All waste containing **7-Bromo-1H-indole-2-carboxylic acid** must be treated as hazardous waste.

Waste Type	Disposal Container
Solid Waste	Labeled "Hazardous Waste" container for solids (e.g., contaminated gloves, weigh paper).[5]
Contaminated PPE	Labeled "Solid Waste" container.[5]

Disposal Protocol:

- Never pour chemical waste down the drain.[5]
- Dispose of all waste in accordance with federal, state, and local regulations.[1]
- Ensure waste containers are properly labeled and sealed.

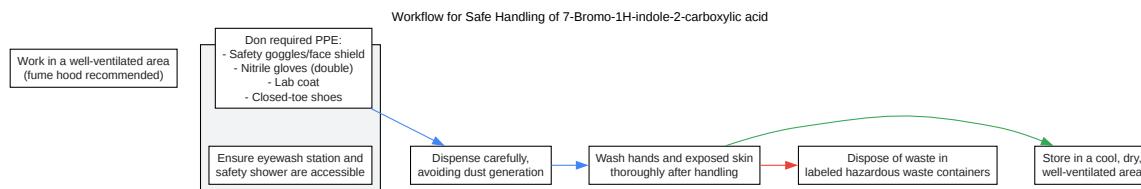
Spill Cleanup Procedure

In the event of a spill, follow these steps:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area if necessary.[5]
- Don PPE: Wear a lab coat, safety goggles, and double nitrile gloves at a minimum. For larger spills of the solid, a respirator is required.[5]
- Contain the Spill: Gently cover the solid spill with an absorbent material like sand or vermiculite.[5]

- Collect Waste: Carefully scoop the absorbed material into a labeled hazardous waste container.[5]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.[5]

Workflow for Safe Handling of 7-Bromo-1H-indole-2-carboxylic acid



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Caption: A flowchart illustrating the procedural steps for the safe handling of **7-Bromo-1H-indole-2-carboxylic acid**.

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